

Comparative Guide: 2-Iodo-5-(trifluoromethyl)benzaldehyde NMR & Structural Validation

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Compound of Interest

Compound Name: 2-Iodo-5-(trifluoromethyl)benzaldehyde

CAS No.: 875446-23-4

Cat. No.: B3043493

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Executive Summary

2-Iodo-5-(trifluoromethyl)benzaldehyde (CAS: 115029-21-5) is a critical halogenated building block in medicinal chemistry, particularly for the synthesis of trifluoromethylated heterocycles via Suzuki-Miyaura cross-coupling or condensation reactions.^[1] Its unique substitution pattern—combining a reactive ortho-iodo handle with a metabolic stability-enhancing meta-trifluoromethyl group—makes it a high-value scaffold for drug discovery.^[1]

This guide provides a comprehensive structural analysis, focusing on NMR spectral prediction, isomer differentiation, and synthetic validation.^[1] Due to the limited availability of public experimental spectra for this specific regioisomer, this guide utilizes a rigorous comparative framework based on substituent additivity rules and structurally validated analogs (e.g., 2-iodobenzaldehyde and 3-trifluoromethylbenzaldehyde).^[1]

Spectral Characterization & Assignment

The structural integrity of **2-Iodo-5-(trifluoromethyl)benzaldehyde** relies on identifying the specific splitting patterns of the aromatic protons.^[1] The presence of the iodine atom at position 2 and the trifluoromethyl group at position 5 creates a distinct "fingerprint."

Predicted ¹H NMR Data (400 MHz, CDCl₃)

Note: Chemical shifts (

) are estimated based on substituent shielding/deshielding increments relative to benzaldehyde.

Position	Proton Label	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
C1	CHO	10.10	Singlet (s)	-	Characteristic aldehyde proton; deshielded by carbonyl anisotropy.[1]
C3	H-3	8.05	Doublet (d)	8.0	Ortho to Iodine (deshielding heavy atom effect).[1] Coupled to H-4.
C6	H-6	7.98	Doublet (d)	~1.5	Ortho to CHO (strongly deshielded). [1] Meta coupling to H-4.
C4	H-4	7.65	Doublet of Doublets (dd)	8.0, 1.5	Ortho to CF, Meta to I. Large ortho coupling to H-3; small meta coupling to H-6.

Predicted C NMR Data (100 MHz, CDCl)

Carbon	Type	Shift (ppm)	Splitting ()	Notes
C=O	Carbonyl	190.5	s	Aldehyde carbon. [1]
C-2	C-I	98.0	s	Shielded significantly by Iodine (Heavy Atom Effect). [1]
C-5	C-CF	131.0	Quartet (~33 Hz)	Ipso to CF [1]
CF	CF	123.5	Quartet (~272 Hz)	Typical CF region.
C-1,3,4,6	Aromatic	128-140	Mixed	Aromatic signals. [1]

F NMR Data

- Shift:

-63.0 ppm (Singlet).[\[1\]](#)

- Validation: A single sharp peak confirms the presence of one CF

group. No coupling to protons is typically resolved in standard broadband decoupled experiments, but

H-coupled

F spectra may show fine splitting.

Comparative Isomer Differentiation

A common challenge in synthesizing this scaffold is distinguishing it from its regioisomers, particularly 2-Iodo-4-(trifluoromethyl)benzaldehyde.[\[1\]](#) The key differentiator is the aromatic

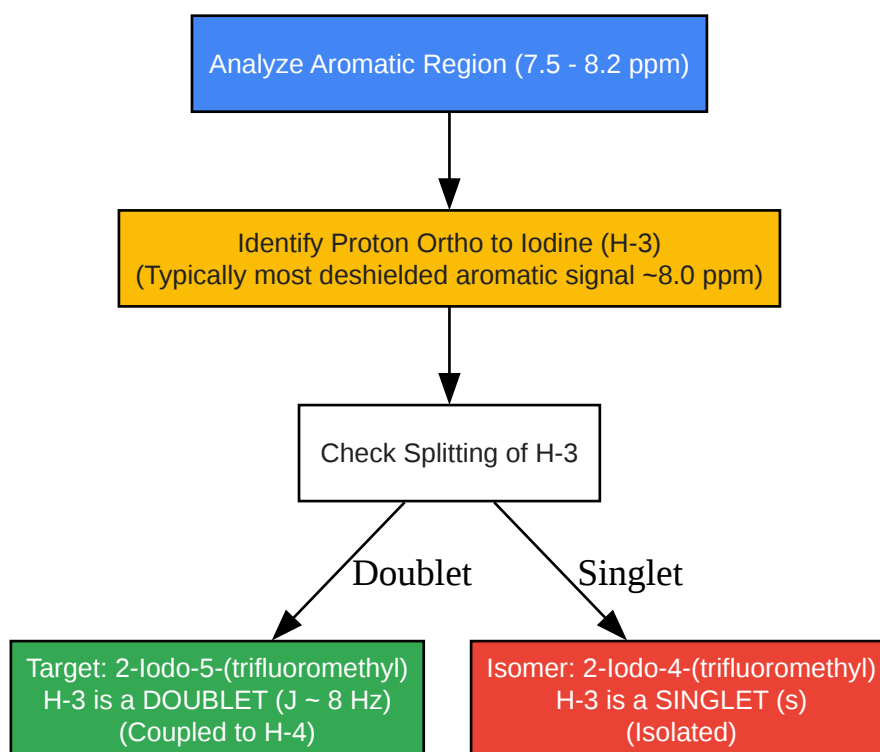
splitting pattern.

Isomer Decision Matrix

Feature	2-Iodo-5-(trifluoromethyl) (Target)	2-Iodo-4-(trifluoromethyl) (Isomer)
Structure	CF is meta to CHO, para to I.	CF is para to CHO, meta to I.
Coupling Pattern	ABX System: One large ortho coupling (Hz) between H-3/H-4. ^[1] One isolated proton (H-6) with small meta coupling. ^[1]	ABX System: One large ortho coupling (Hz) between H-5/H-6. ^[1] One isolated proton (H-3) with small meta coupling. ^[1]
H-3 Signal	Doublet (Hz). (Coupled to H-4).	Singlet (or small doublet). (Isolated between I and CF).
H-6 Signal	Singlet (or small doublet). (Isolated between CHO and CF).	Doublet (Hz). (Coupled to H-5).

Visual Logic: Isomer Identification

The following diagram illustrates the decision logic for confirming the correct regioisomer based on the H-3 and H-6 signals.



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Caption: Decision tree for distinguishing the 5-CF₃ target from the 4-CF₃ isomer using H-3 splitting.

Synthetic Protocol & Validation

Since direct commercial sourcing can be inconsistent, a robust synthesis via the Sandmeyer reaction ensures structural certainty. This route starts from the commercially available 2-amino-5-(trifluoromethyl)benzoic acid.^[1]

Step-by-Step Workflow

- Sandmeyer Iodination:
 - Precursor: 2-Amino-5-(trifluoromethyl)benzoic acid.^[1]
 - Reagents: NaNO

, H

SO

(diazotization), followed by KI (iodination).

- Product: 2-Iodo-5-(trifluoromethyl)benzoic acid.[1][2][3]
- Checkpoint: Confirm loss of amine peaks in NMR.
- Reduction to Alcohol:
 - Reagents: Borane-THF (BH₃·THF) or reduction of ester via DIBAL-H.[1]
 - Product: 2-Iodo-5-(trifluoromethyl)benzyl alcohol.[1][4][5]
 - Checkpoint: Appearance of benzylic CH (~4.6 ppm, s).
- Oxidation to Aldehyde:
 - Reagents: PCC (Pyridinium chlorochromate) or Dess-Martin Periodinane (DMP) in DCM.[1]
 - Product: **2-Iodo-5-(trifluoromethyl)benzaldehyde**. [1]
 - Checkpoint: Appearance of CHO peak (~10.1 ppm).



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Caption: Synthetic pathway ensuring regiochemical integrity of the target aldehyde.

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